

Spectral Characterization of 4-Chloro-6-hydrazinylpyrimidine Hydrate: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-6-hydrazinylpyrimidine hydrate

CAS No.: 1588441-21-7

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Abstract

This technical guide provides a comprehensive analysis of the expected spectral data for **4-Chloro-6-hydrazinylpyrimidine hydrate**, a key intermediate in medicinal chemistry and drug development.^[1] Intended for researchers, scientists, and professionals in drug development, this document outlines the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics of the title compound. The interpretation of the spectral data is grounded in the fundamental principles of spectroscopy and supported by comparative data from related pyrimidine derivatives.^{[2][3]} Methodologies for data acquisition are also detailed to ensure scientific rigor and reproducibility.

Introduction

4-Chloro-6-hydrazinylpyrimidine and its hydrated form are pivotal building blocks in the synthesis of a wide array of biologically active molecules. The pyrimidine core is a common scaffold in numerous pharmaceuticals, exhibiting activities such as antimicrobial, anticancer, and antiviral properties.^[4] The presence of a chloro leaving group and a nucleophilic hydrazinyl

moiety makes this compound a versatile precursor for further chemical modifications, including the formation of hydrazones and the construction of fused heterocyclic systems.^[1] Accurate structural elucidation through spectroscopic methods is paramount to guarantee the identity and purity of this intermediate, thereby ensuring the integrity of subsequent synthetic steps and the final drug candidates. This guide serves as a detailed reference for the expected spectral signature of **4-Chloro-6-hydrazinylpyrimidine hydrate**.

Molecular Structure

The molecular structure of **4-Chloro-6-hydrazinylpyrimidine hydrate** is presented below. The presence of the pyrimidine ring, a chloro substituent, a hydrazinyl group, and a water molecule of hydration dictates its unique spectral characteristics.

Figure 1: Molecular structure of **4-Chloro-6-hydrazinylpyrimidine hydrate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful, non-destructive technique for elucidating the carbon-hydrogen framework of a molecule.^{[2][3]}

Expected ¹H NMR Spectrum

The proton NMR spectrum of **4-Chloro-6-hydrazinylpyrimidine hydrate** is anticipated to show distinct signals corresponding to the aromatic protons and the protons of the hydrazinyl group. The water of hydration may appear as a broad singlet, the chemical shift of which can vary with solvent and concentration.

Table 1: Predicted ¹H NMR Data (in DMSO-d₆)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.4	Singlet	1H	H-2
~6.5	Singlet	1H	H-5
~8.2	Broad Singlet	1H	NH
~4.5	Broad Singlet	2H	NH ₂

| ~3.3 | Broad Singlet | 2H | H₂O |

Interpretation:

- **Aromatic Protons:** The pyrimidine ring protons at positions 2 and 5 are expected to appear as sharp singlets due to the lack of adjacent protons for coupling. The electron-withdrawing nature of the nitrogen atoms and the chlorine atom will deshield these protons, causing them to resonate at a lower field (higher ppm).
- **Hydrazinyl Protons:** The NH and NH₂ protons of the hydrazinyl group will likely appear as broad singlets due to quadrupole broadening from the adjacent nitrogen atoms and potential chemical exchange. Their chemical shifts can be sensitive to solvent, temperature, and concentration.
- **Water of Hydration:** The protons of the water molecule will give rise to a broad singlet.

Expected ¹³C NMR Spectrum

The carbon NMR spectrum will provide information on the carbon skeleton of the molecule.

Table 2: Predicted ¹³C NMR Data (in DMSO-d₆)

Chemical Shift (δ, ppm)	Assignment
~165	C-4
~162	C-6
~158	C-2

| ~105 | C-5 |

Interpretation:

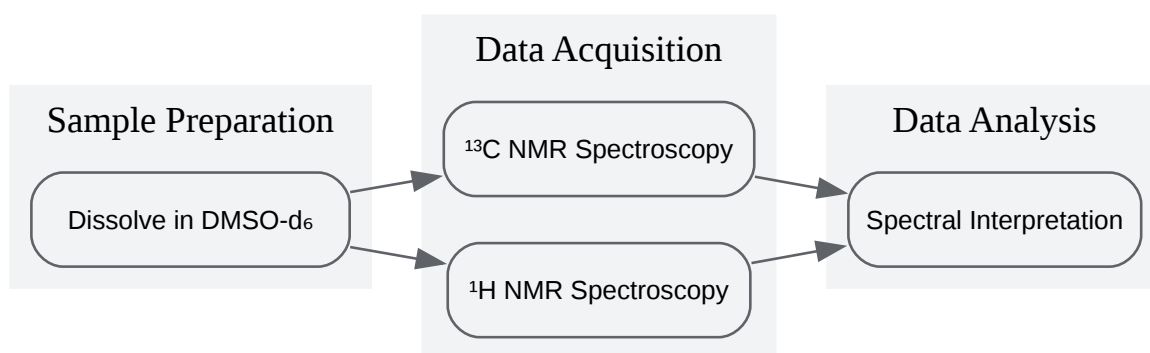
- The carbon atoms directly attached to the electronegative nitrogen and chlorine atoms (C-2, C-4, and C-6) are expected to be significantly deshielded and thus resonate at lower fields.

- The C-5 carbon, being flanked by two carbon atoms, is anticipated to be the most shielded of the ring carbons and will appear at a higher field.

Experimental Protocol for NMR Data Acquisition

A standard protocol for acquiring NMR spectra of pyrimidine derivatives is as follows:[2]

- Sample Preparation: Dissolve 5-10 mg of **4-Chloro-6-hydrazinylpyrimidine hydrate** in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- Instrumentation: Utilize a 300-600 MHz NMR spectrometer.
- ¹H NMR Parameters:
 - Pulse Sequence: Standard single-pulse experiment (e.g., zg30).
 - Number of Scans: 16-32.
 - Relaxation Delay: 1-2 seconds.
 - Spectral Width: -2 to 12 ppm.
- ¹³C NMR Parameters:
 - Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Number of Scans: 1024 or more, due to the low natural abundance of ¹³C.
 - Relaxation Delay: 2-5 seconds.



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Figure 2: Workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule.^[5]

Expected IR Spectrum

The IR spectrum of **4-Chloro-6-hydrazinylpyrimidine hydrate** will exhibit characteristic absorption bands for the N-H, O-H, C=N, C=C, and C-Cl bonds.

Table 3: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400-3200	Strong, Broad	O-H stretch (water of hydration)
3350-3250	Medium	N-H stretch (NH and NH ₂)
1620-1570	Strong	C=N stretching (pyrimidine ring)
1600-1450	Medium-Strong	C=C stretching (pyrimidine ring)
1600-1500	Medium	N-H bending
1350-1200	Medium	C-N stretching

| ~700 | Medium | C-Cl stretching |

Interpretation:

- A prominent broad band in the 3400-3200 cm⁻¹ region will be indicative of the O-H stretching vibration of the water of hydration.^[5]

- The N-H stretching vibrations of the hydrazinyl group are expected in the 3350-3250 cm^{-1} range.[5]
- The characteristic stretching vibrations of the C=N and C=C bonds within the pyrimidine ring will appear in the 1620-1450 cm^{-1} region.[4][5]
- A band around 700 cm^{-1} can be attributed to the C-Cl stretching vibration.[4]

Experimental Protocol for IR Data Acquisition

- Sample Preparation: Prepare a KBr pellet by mixing a small amount of the sample with dry potassium bromide and pressing it into a thin disk. Alternatively, Attenuated Total Reflectance (ATR) can be used with the neat solid sample.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Scan the sample over the range of 4000-400 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.[2]

Expected Mass Spectrum

The mass spectrum of 4-Chloro-6-hydrazinylpyrimidine (anhydrous) is expected to show a molecular ion peak corresponding to its molecular weight. The presence of chlorine will be evident from the isotopic pattern of the molecular ion peak.

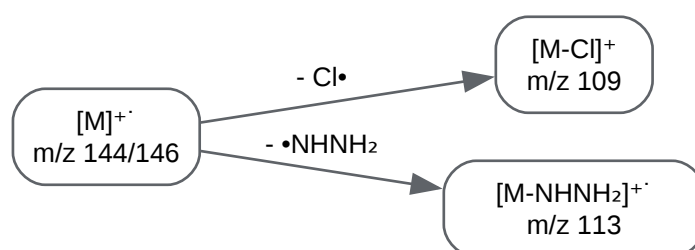
Table 4: Predicted Mass Spectrometry Data

m/z	Ion
144/146	[M] ⁺
109	[M-Cl] ⁺

| 113 | [M-NHNH₂]⁺ |

Interpretation:

- **Molecular Ion Peak:** The molecular ion peak for the anhydrous compound is expected at m/z 144 (for ^{35}Cl) and 146 (for ^{37}Cl) in an approximate 3:1 ratio, which is characteristic of a molecule containing one chlorine atom. The molecular formula for the anhydrous compound is $\text{C}_4\text{H}_5\text{ClN}_4$.^[6]
- **Fragmentation Pattern:** Common fragmentation pathways may include the loss of a chlorine radical to give a fragment at m/z 109, and the loss of the hydrazinyl group to yield a fragment at m/z 113.



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Figure 3: Proposed mass spectrometry fragmentation pathway.

Experimental Protocol for Mass Spectrometry Data Acquisition

- **Sample Introduction:** Introduce the sample into the mass spectrometer via direct infusion or after separation by gas or liquid chromatography.
- **Ionization Method:** Electron Impact (EI) or Electrospray Ionization (ESI) can be used.
- **Mass Analyzer:** A quadrupole, time-of-flight (TOF), or ion trap mass analyzer can be employed.
- **Data Acquisition:** Acquire the mass spectrum over a suitable m/z range (e.g., 50-500).

Conclusion

The structural elucidation of **4-Chloro-6-hydrazinylpyrimidine hydrate** is readily achievable through a combination of NMR, IR, and Mass Spectrometry. This guide provides a detailed overview of the expected spectral data and the underlying principles for their interpretation. The presented methodologies for data acquisition are based on established protocols for the analysis of pyrimidine derivatives, ensuring a high degree of scientific integrity.^{[2][5]} By leveraging the complementary information provided by these spectroscopic techniques, researchers can confidently verify the structure and purity of this important synthetic intermediate, thereby advancing their drug discovery and development programs.

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